

Technical Support Center: Handling Gaseous Dichloroacetylene

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Compound of Interest

Compound Name: **Dichloroacetylene**

Cat. No.: **B1204652**

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This technical support center provides essential information for researchers, scientists, and drug development professionals working with gaseous **dichloroacetylene** (DCA). It includes troubleshooting guides and frequently asked questions to ensure safe and effective handling of this hazardous compound.

Frequently Asked Questions (FAQs)

Q1: What is **dichloroacetylene** and what are its primary hazards?

A1: **Dichloroacetylene** (C_2Cl_2) is a colorless, volatile liquid with a sweet, disagreeable odor that becomes a gas at elevated temperatures.^{[1][2][3]} It is not commercially produced but can form as a byproduct, for instance, from the decomposition of trichloroethylene.^{[1][4]} The primary hazards associated with DCA are its high flammability, extreme reactivity, and toxicity. ^[1] It is known to be a dangerous fire and explosion hazard, potentially igniting or exploding upon exposure to heat, air, shock, or friction.^{[1][5]} Inhalation can cause severe health effects, including irritation to the eyes, nose, throat, and lungs, as well as neurological damage.^[1] It is also considered a potential occupational carcinogen.^{[3][5]}

Q2: What are the recommended exposure limits for gaseous **dichloroacetylene**?

A2: The recommended airborne exposure limit for **dichloroacetylene** set by both the National Institute for Occupational Safety and Health (NIOSH) and the American Conference of Governmental Industrial Hygienists (ACGIH) is a ceiling limit of 0.1 ppm (0.4 mg/m³), which should not be exceeded at any time.^{[1][2]}

Q3: What are the immediate health effects of exposure to **dichloroacetylene**?

A3: Immediate health effects following exposure to **dichloroacetylene** can include eye irritation with possible damage.^[1] Inhalation may lead to irritation of the nose, throat, and lungs, causing symptoms like coughing, wheezing, and shortness of breath.^[1] Other acute effects can include headache, nausea, vomiting, dizziness, tremors, and a burning pain in the face and jaw.^[1]

Q4: Is **dichloroacetylene** carcinogenic?

A4: **Dichloroacetylene** is considered a potential occupational carcinogen.^{[3][5]} Studies in animals have shown that inhalation of DCA can lead to the development of kidney and liver tumors.^{[4][6]}

Q5: What materials are incompatible with **dichloroacetylene**?

A5: **Dichloroacetylene** is incompatible with oxidizers (such as perchlorates, peroxides, permanganates, chlorates, and nitrates), strong acids (like hydrochloric, sulfuric, and nitric acids), halogenated hydrocarbons, and combustibles, as violent reactions can occur.^[1] It is also unsafe to store it near potassium, sodium, or aluminum powder.^[2]

Troubleshooting Guide

Q1: I suspect a leak of gaseous **dichloroacetylene** from my experimental setup. What should I do?

A1: Immediately evacuate all personnel from the affected area who are not wearing appropriate personal protective equipment.^[1] Remove all sources of ignition.^[1] If it is safe to do so, try to stop the leak. Ventilate the area thoroughly.^[1] Report the incident to your institution's safety officer.

Q2: My clothing has been contaminated with a solution containing **dichloroacetylene**. What is the correct procedure?

A2: Promptly remove the contaminated clothing.^[1] Immediately wash the affected skin area with large amounts of soap and water.^{[1][5]} Contaminated work clothes should be laundered by trained individuals who are aware of the hazards.^[1]

Q3: An experiment involving **dichloroacetylene** has resulted in a small fire. How should it be handled?

A3: For small fires, use a dry chemical extinguisher or flood the area with water.[\[1\]](#) Be aware that poisonous gases, such as phosgene, chloroform, and carbon tetrachloride, are produced in a fire involving **dichloroacetylene**.[\[1\]](#) Containers of **dichloroacetylene** may explode in a fire; use a water spray to keep them cool.[\[1\]](#) All personnel expected to fight fires must be properly trained and equipped as per OSHA standard 1910.156.[\[1\]](#)

Q4: I am experiencing a headache and dizziness while working in a laboratory where **dichloroacetylene** is being used. What should I do?

A4: These could be symptoms of exposure.[\[1\]](#) Immediately move to an area with fresh air.[\[5\]](#) Inform your supervisor and seek medical attention as soon as possible.[\[5\]](#) It is crucial to have the air quality in the laboratory assessed to ensure exposure limits are not being exceeded.

Data Presentation

Table 1: Physical and Chemical Properties of **Dichloroacetylene**

Property	Value	Reference
Chemical Formula	C_2Cl_2	[2]
Molar Mass	94.92 g/mol	[2]
Appearance	Colorless oily liquid	[2]
Odor	Disagreeable, sweetish	[2] [3]
Density	1.26 g/cm ³	[2]
Melting Point	-66 to -64 °C	[2]
Boiling Point	33 °C (explodes)	[2]
Solubility in water	Insoluble	[2]
Solubility	Soluble in acetone, ethanol, ether	[2]

Table 2: Hazard and Safety Information for **Dichloroacetylene**

Hazard Information	Details	Reference
GHS Pictograms	GHS01: Explosive, GHS08: Health hazard, GHS02: Flammable, GHS06: Toxic	[2]
Main Hazards	Explosive, potential carcinogen	[2]
NIOSH REL (Ceiling)	0.1 ppm (0.4 mg/m ³)	[2]
Incompatibilities	Oxidizing agents, strong acids, potassium, sodium, aluminum powder	[1][2]
Hazardous Decomposition Products	Phosgene, chloroform, carbon tetrachloride (in fire)	[1]

Experimental Protocols

Protocol 1: General Handling and Storage of Gaseous **Dichloroacetylene**

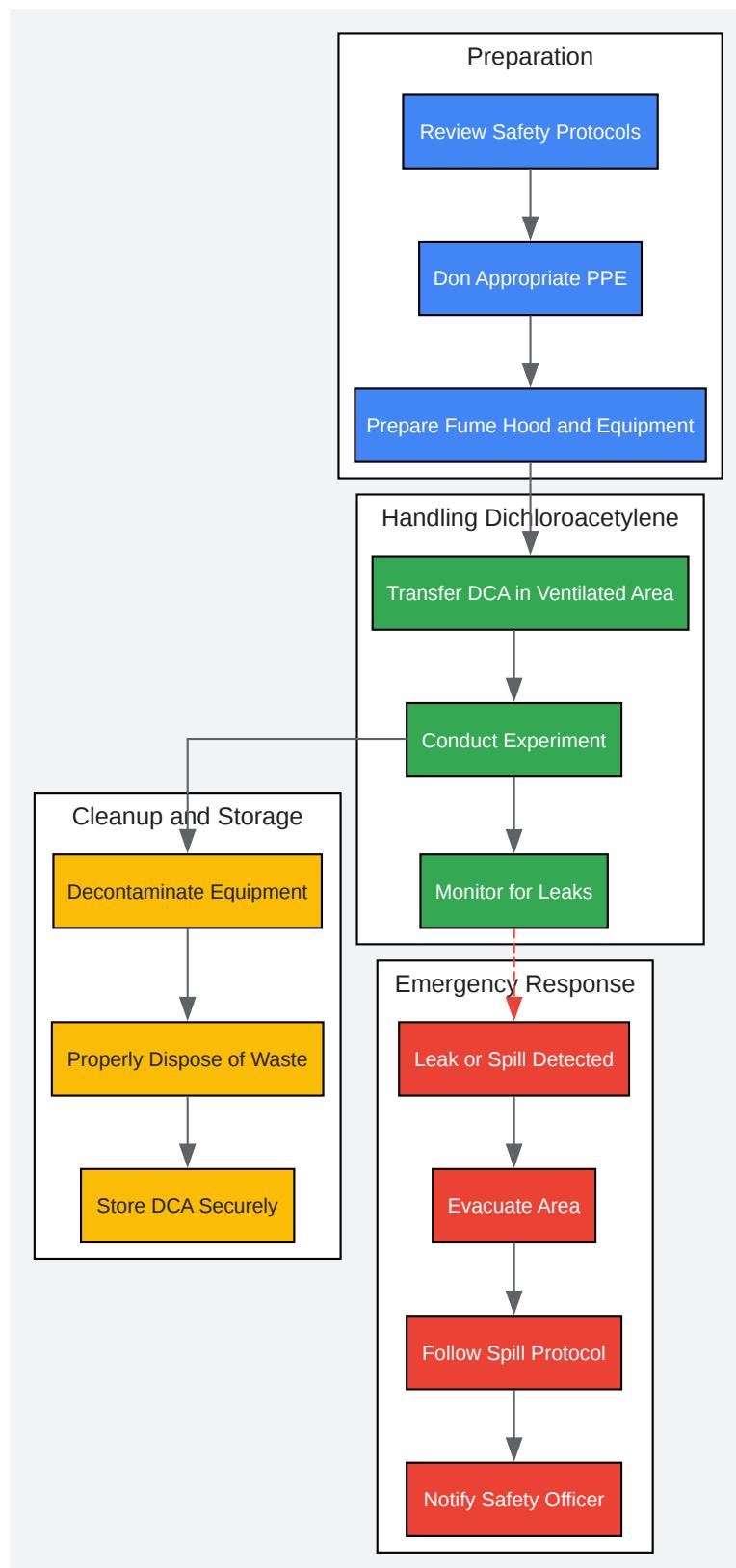
- Training: All personnel must be thoroughly trained on the hazards and proper handling procedures for **dichloroacetylene** before commencing any work.[1]
- Ventilation: All work with gaseous **dichloroacetylene** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Ignition Sources: Prohibit all sources of ignition, including open flames, smoking, and non-explosion-proof electrical equipment, in areas where **dichloroacetylene** is handled or stored.[1]
- Tools: Use only non-sparking tools and equipment when working with containers of **dichloroacetylene**.[1]
- Grounding: Metal containers used for transferring **dichloroacetylene** should be properly grounded and bonded to prevent static electricity buildup.[1]

- Storage: Store **dichloroacetylene** in tightly closed containers in a cool, well-ventilated, and fireproof area, separated from incompatible materials like strong acids and oxidants.[\[7\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves and clothing, and indirect-vent, impact- and splash-resistant goggles with a face shield.[\[1\]](#) For exposures potentially exceeding 0.1 ppm, a NIOSH-approved supplied-air respirator with a full facepiece is required.[\[1\]](#)

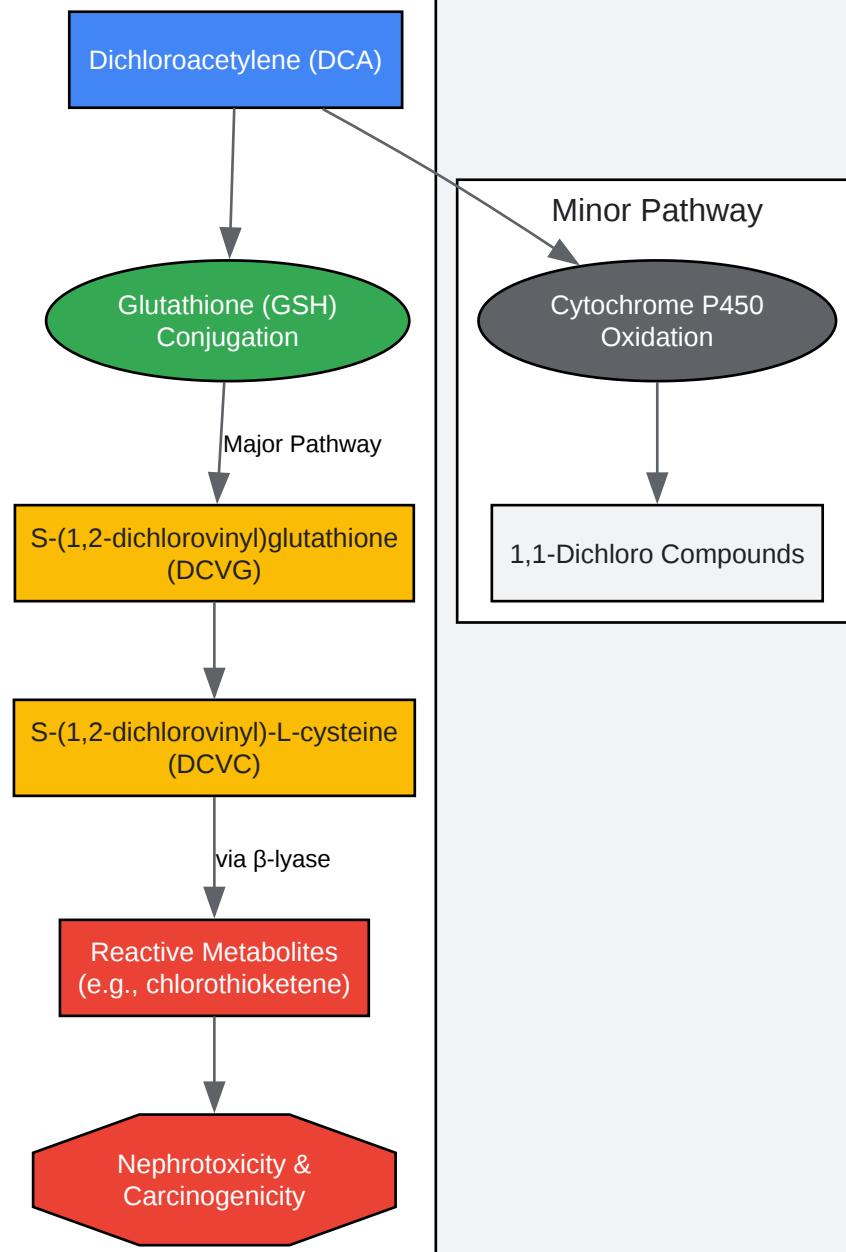
Protocol 2: Emergency Spill Response for **Dichloroacetylene**

- Evacuation: Immediately evacuate all non-essential personnel from the spill area.[\[1\]](#)
- Ignition Source Removal: Eliminate all potential ignition sources in the vicinity of the spill.[\[1\]](#)
- Containment (for liquid spills): Absorb liquid spills with vermiculite, dry sand, earth, or a similar non-combustible material and place it in sealed containers for disposal.[\[1\]](#)
- Ventilation: Ensure the area is well-ventilated to disperse any gaseous **dichloroacetylene**.[\[1\]](#)
- Decontamination: After the spill is cleaned up, wash the area thoroughly.[\[1\]](#)
- Waste Disposal: Dispose of the contained waste as hazardous material in accordance with local, state, and federal regulations.[\[1\]](#)

Mandatory Visualizations



Metabolic Pathway of Dichloroacetylene

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